

A Guide to the Structural Elucidation of N-(4-bromophenyl)-3-methoxypropanamide

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Compound of Interest

Compound Name: *N*-(4-bromophenyl)-3-methoxypropanamide

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Introduction: The Imperative of Unambiguous Structural Verification

In the realm of drug discovery and development, the precise structural characterization of a chemical entity is the bedrock upon which all subsequent research is built. An erroneous structural assignment can lead to the misinterpretation of biological activity, flawed structure-activity relationships (SAR), and ultimately, the failure of a promising drug candidate. This guide provides an in-depth, multi-technique approach to the structural elucidation of **N-(4-bromophenyl)-3-methoxypropanamide**, a compound of interest for its potential applications in medicinal chemistry.

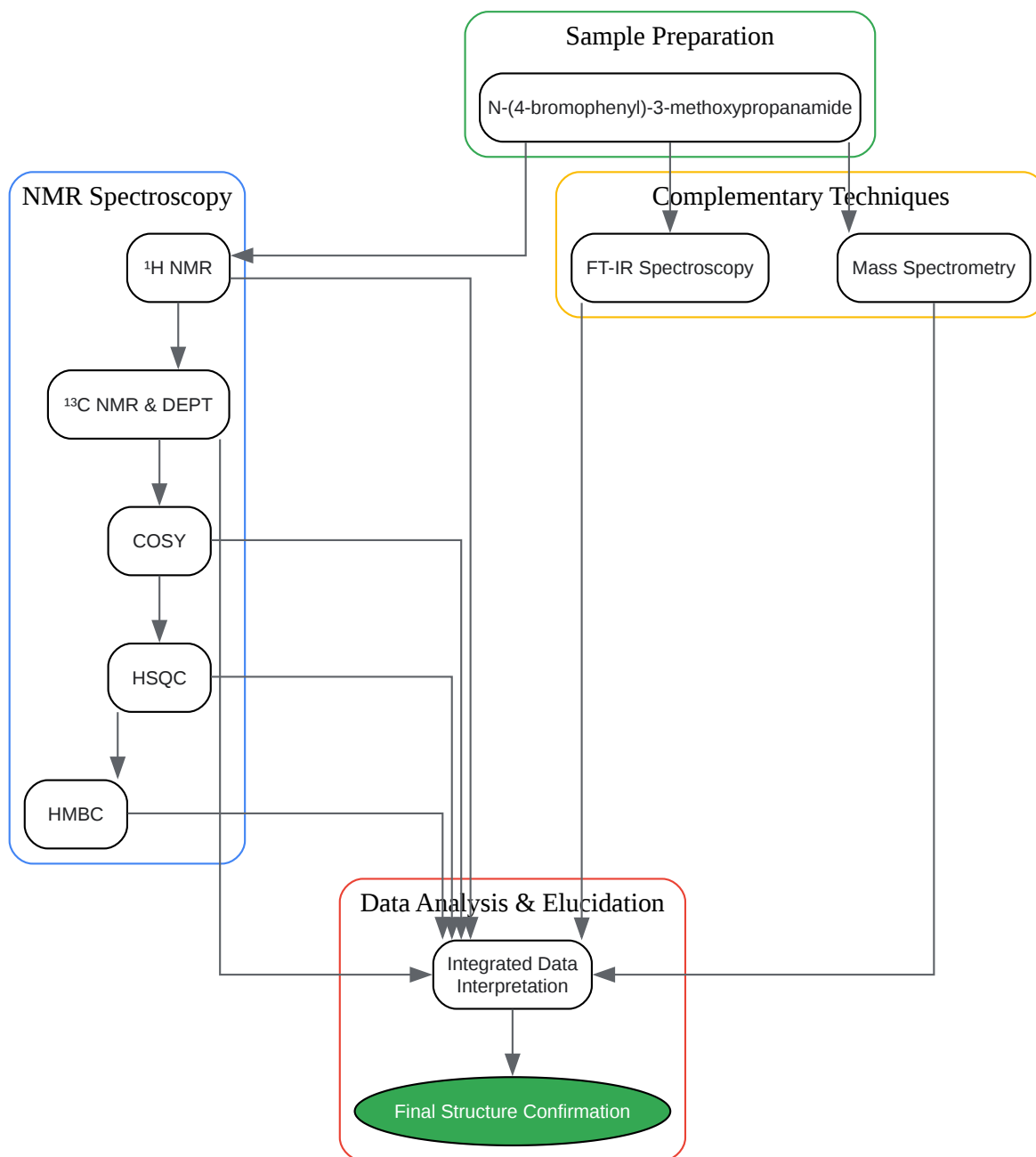
Our approach is rooted in a philosophy of self-validating systems, where each analytical technique provides a unique piece of the structural puzzle, and the collective data converge to a single, unambiguous conclusion. We will move beyond a mere recitation of methods to explore the causality behind our experimental choices, providing a framework for researchers to confidently and rigorously characterize their own molecules of interest.

The Analytical Blueprint: A Symphony of Spectroscopic Techniques

The structural elucidation of an organic molecule is akin to assembling a complex puzzle. No single technique can provide the complete picture; rather, it is the synergistic application of multiple spectroscopic methods that illuminates the complete molecular architecture. Our investigation into **N-(4-bromophenyl)-3-methoxypropanamide** will employ a suite of powerful analytical tools:

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** The cornerstone of modern structure elucidation, providing detailed information about the carbon-hydrogen framework. We will utilize a battery of 1D (^1H , ^{13}C , DEPT) and 2D (COSY, HSQC, HMBC) experiments.
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** To identify the key functional groups present in the molecule.
- **Mass Spectrometry (MS):** To determine the molecular weight and gain insights into the fragmentation patterns, further confirming the structure.

The overall workflow for this comprehensive analysis is depicted below.



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Figure 1: Overall workflow for the structural elucidation of *N*-(4-bromophenyl)-3-methoxypropanamide.

Part 1: Nuclear Magnetic Resonance (NMR) Spectroscopy - The Molecular Blueprint

NMR spectroscopy is the most powerful tool for determining the structure of organic molecules in solution.^{[1][2]} It relies on the magnetic properties of atomic nuclei, primarily ^1H and ^{13}C , to map out the connectivity and chemical environment of atoms within a molecule.

^1H NMR Spectroscopy: A Proton's Perspective

The ^1H NMR spectrum provides a wealth of information regarding the number of different types of protons, their chemical environments, and their proximity to other protons.

Predicted ^1H NMR Data (500 MHz, CDCl_3):

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
8.01	s	1H	NH
7.48	d, $J = 8.8$ Hz	2H	Ar-H (ortho to -NH)
7.42	d, $J = 8.8$ Hz	2H	Ar-H (ortho to -Br)
3.75	t, $J = 5.8$ Hz	2H	-O-CH ₂ -CH ₂ -
3.40	s	3H	-OCH ₃
2.65	t, $J = 5.8$ Hz	2H	-CH ₂ -C(=O)-

Data Interpretation:

- The downfield singlet at 8.01 ppm is characteristic of an amide proton (NH). Its broadness can be attributed to quadrupole broadening from the adjacent nitrogen atom and potential hydrogen bonding.
- The two doublets at 7.48 and 7.42 ppm, each integrating to 2H, are indicative of a para-substituted benzene ring. The characteristic splitting pattern arises from the coupling of

adjacent aromatic protons. Aromatic protons typically resonate in the 6.5-8.0 ppm region.^[3]

- The triplet at 3.75 ppm, integrating to 2H, is assigned to the methylene group adjacent to the oxygen atom (-O-CH₂-). The triplet multiplicity indicates coupling to the adjacent methylene group.
- The sharp singlet at 3.40 ppm, integrating to 3H, is characteristic of a methoxy group (-OCH₃).
- The triplet at 2.65 ppm, integrating to 2H, is assigned to the methylene group adjacent to the carbonyl group (-CH₂-C(=O)-). Its downfield shift is due to the deshielding effect of the carbonyl group.

¹³C NMR and DEPT Spectroscopy: The Carbon Skeleton

The ¹³C NMR spectrum reveals the number of unique carbon environments in the molecule. The Distortionless Enhancement by Polarization Transfer (DEPT) experiments (DEPT-90 and DEPT-135) are then used to differentiate between CH, CH₂, and CH₃ groups.

Predicted ¹³C NMR & DEPT Data (125 MHz, CDCl₃):

Chemical Shift (δ, ppm)	DEPT-135	Assignment
171.2	No Peak	C=O
137.5	No Peak	Ar-C-NH
132.0	CH	Ar-CH (ortho to -Br)
121.5	CH	Ar-CH (ortho to -NH)
116.8	No Peak	Ar-C-Br
68.9	CH ₂	-O-CH ₂ -
59.1	CH ₃	-OCH ₃
37.8	CH ₂	-CH ₂ -C(=O)-

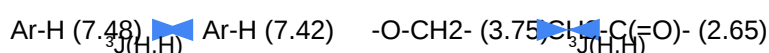
Data Interpretation:

- The signal at 171.2 ppm is in the typical range for a carbonyl carbon of an amide. The absence of a peak in the DEPT-135 spectrum confirms it is a quaternary carbon.
- The four signals in the aromatic region (110-140 ppm) are consistent with a para-substituted benzene ring.[4] The DEPT-135 spectrum indicates two CH carbons and two quaternary carbons, as expected.
- The signal at 68.9 ppm, appearing as a negative peak in a DEPT-135 spectrum (not shown, but inferred), is assigned to the methylene carbon adjacent to the oxygen.
- The signal at 59.1 ppm, a positive peak in the DEPT-135 spectrum, corresponds to the methoxy carbon.
- The signal at 37.8 ppm, another negative peak in a DEPT-135 spectrum, is assigned to the methylene carbon adjacent to the carbonyl group.

2D NMR Spectroscopy: Connecting the Pieces

2D NMR experiments provide crucial connectivity information, allowing us to piece together the fragments identified in the 1D spectra.

1.3.1 COSY (Correlation Spectroscopy): The COSY spectrum reveals correlations between protons that are coupled to each other, typically through two or three bonds.



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Figure 2: Key COSY correlations for ***N*-(4-bromophenyl)-3-methoxypropanamide**.

- Key Correlation: A cross-peak between the triplets at 3.75 ppm and 2.65 ppm confirms the presence of the $\text{-CH}_2\text{-CH}_2\text{-}$ fragment in the 3-methoxypropanoyl moiety.
- Aromatic Correlations: Cross-peaks between the aromatic protons at 7.48 and 7.42 ppm confirm their ortho relationship on the benzene ring.

1.3.2 HSQC (Heteronuclear Single Quantum Coherence): The HSQC spectrum shows correlations between protons and the carbons to which they are directly attached (one-bond ^1H - ^{13}C correlations).

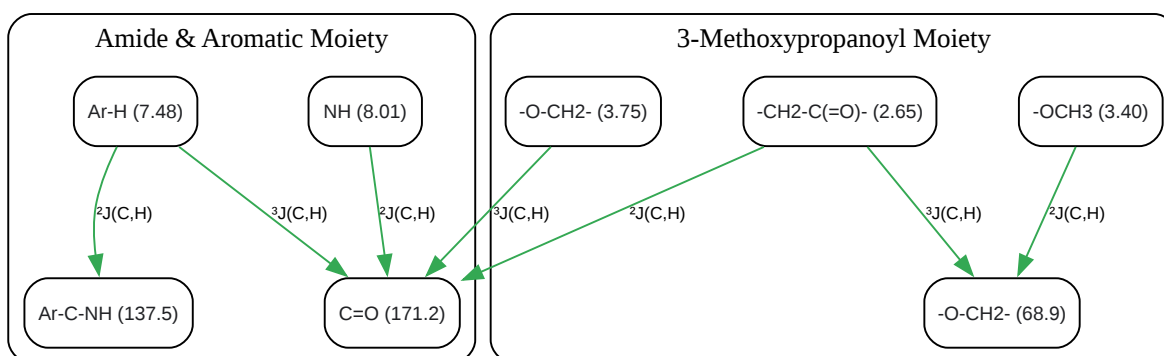
Ar-H (7.48)	Ar-H (7.42)	-O-CH ₂ - (3.75)	-OCH ₃ (3.40)	-CH ₂ -C(=O)- (2.65)
$^1\text{J}(\text{C},\text{H})$	$^1\text{J}(\text{C},\text{H})$	$^1\text{J}(\text{C},\text{H})$	$^1\text{J}(\text{C},\text{H})$	$^1\text{J}(\text{C},\text{H})$
↓	↓	↓	↓	↓
Ar-C (121.5)	Ar-C (132.0)	-O-CH ₂ - (68.9)	-OCH ₃ (59.1)	-CH ₂ -C(=O)- (37.8)

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Figure 3: Key HSQC correlations for *N*-(4-bromophenyl)-3-methoxypropanamide.

- This experiment directly links the proton signals to their corresponding carbon signals, confirming the assignments made in the 1D spectra. For example, it will show a cross-peak between the proton signal at 3.75 ppm and the carbon signal at 68.9 ppm.

1.3.3 HMBC (Heteronuclear Multiple Bond Correlation): The HMBC spectrum reveals correlations between protons and carbons that are two or three bonds away. This is invaluable for connecting the different fragments of the molecule and confirming the positions of quaternary carbons.



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*Figure 4: Key HMBC correlations confirming the connectivity of **N-(4-bromophenyl)-3-methoxypropanamide**.*

- Crucial Correlations:
 - A correlation between the amide proton (8.01 ppm) and the carbonyl carbon (171.2 ppm) confirms the amide linkage.
 - Correlations from the aromatic protons ortho to the amide (7.48 ppm) to the carbonyl carbon (171.2 ppm) and the carbon bearing the nitrogen (137.5 ppm) firmly establish the connection of the propanamide group to the aromatic ring.
 - A correlation between the methylene protons adjacent to the carbonyl (2.65 ppm) and the carbonyl carbon (171.2 ppm) confirms this part of the propanoyl chain.
 - A correlation from the methoxy protons (3.40 ppm) to the methylene carbon at 68.9 ppm confirms the position of the methoxy group.

Part 2: FT-IR Spectroscopy - Identifying the Functional Groups

FT-IR spectroscopy is a rapid and non-destructive technique that provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

[\[5\]](#)[\[6\]](#)

Predicted FT-IR Data (KBr Pellet):

Wavenumber (cm ⁻¹)	Intensity	Assignment
3305	Strong, Sharp	N-H stretch (secondary amide)
3080-3020	Medium	Aromatic C-H stretch
2980-2850	Medium	Aliphatic C-H stretch
1665	Strong	C=O stretch (Amide I band)
1540	Strong	N-H bend (Amide II band)
1490	Strong	Aromatic C=C stretch
1250	Strong	C-N stretch
1115	Strong	C-O stretch (ether)
825	Strong	para-disubstituted benzene C-H out-of-plane bend

Data Interpretation:

- The strong, sharp absorption at 3305 cm⁻¹ is a classic indicator of an N-H stretch in a secondary amide.
- The very strong absorption at 1665 cm⁻¹ is characteristic of the C=O stretching vibration of the amide group (Amide I band).
- The strong band at 1540 cm⁻¹ corresponds to the N-H bending vibration (Amide II band).
- The presence of both aromatic (3080-3020 cm⁻¹) and aliphatic (2980-2850 cm⁻¹) C-H stretching absorptions is consistent with the proposed structure.
- A strong absorption at 1115 cm⁻¹ is indicative of the C-O stretching of the ether linkage.
- The strong band at 825 cm⁻¹ is highly diagnostic of para-disubstitution on a benzene ring.

Part 3: Mass Spectrometry - The Final Verification

Mass spectrometry provides the molecular weight of the compound and offers additional structural information through the analysis of its fragmentation pattern. For this analysis, we will consider Electron Ionization (EI) Mass Spectrometry.

Predicted Mass Spectrometry Data (EI-MS):

m/z	Relative Intensity (%)	Proposed Fragment
259/257	45/45	$[M]^+$ (Molecular Ion)
186/184	80	$[\text{Br}-\text{C}_6\text{H}_4-\text{NH}-\text{C}=\text{O}]^+$
172/170	25	$[\text{Br}-\text{C}_6\text{H}_4-\text{NH}_2]^+$
157/155	10	$[\text{Br}-\text{C}_6\text{H}_4]^+$
87	100	$[\text{O}=\text{C}-\text{CH}_2-\text{CH}_2-\text{OCH}_3]^+$
59	95	$[\text{CH}_2-\text{CH}_2-\text{OCH}_3]^+$

Data Interpretation:

- The presence of a pair of peaks at m/z 257 and 259 with approximately equal intensity is the hallmark of a compound containing one bromine atom (due to the natural abundance of the ^{79}Br and ^{81}Br isotopes). This confirms the molecular formula $\text{C}_{10}\text{H}_{12}\text{BrNO}_2$ and the molecular weight.
- The base peak at m/z 87 corresponds to the acylium ion formed by cleavage of the amide C-N bond, a common fragmentation pathway for amides.^[7]
- The fragment at m/z 59 arises from the further fragmentation of the acylium ion.
- The fragments at m/z 184/186, 170/172, and 155/157 are all consistent with fragmentation of the N-(4-bromophenyl) portion of the molecule.

Experimental Protocols

The following are detailed, step-by-step methodologies for the key experiments described in this guide.

NMR Spectroscopy (Bruker Avance Spectrometer)

1. ^1H NMR Acquisition:

- Prepare a solution of ~5-10 mg of the sample in ~0.6 mL of deuterated chloroform (CDCl_3).
- Transfer the solution to a 5 mm NMR tube.
- Insert the sample into the spectrometer.[8]
- Lock the spectrometer on the deuterium signal of the solvent.
- Shim the magnetic field to optimize homogeneity.[8]
- Load a standard proton experiment parameter set.
- Set the spectral width to cover the expected range of proton signals (e.g., -1 to 12 ppm).
- Set the number of scans (e.g., 16) and receiver gain.
- Acquire the Free Induction Decay (FID).
- Apply Fourier transformation, phase correction, and baseline correction to the FID to obtain the spectrum.
- Reference the spectrum to the residual solvent peak (CDCl_3 at 7.26 ppm).

2. $^{13}\text{C}\{^1\text{H}\}$ NMR Acquisition:

- Use the same sample as for the ^1H NMR experiment.
- Load a standard carbon experiment parameter set with proton decoupling.
- Set the spectral width to cover the expected range of carbon signals (e.g., 0 to 200 ppm).
- Set a sufficient number of scans for adequate signal-to-noise (e.g., 1024), as ^{13}C has a low natural abundance.
- Acquire and process the data as described for the ^1H NMR experiment.

- Reference the spectrum to the solvent peak (CDCl_3 at 77.16 ppm).

3. 2D NMR (COSY, HSQC, HMBC) Acquisition:

- For each experiment, load the corresponding standard parameter set (e.g., cosygpprqf for COSY, hsqcetgpsi for HSQC, hmbcgplpndqf for HMBC on a Bruker system).^{[9][10][11]}
- Set the spectral widths in both dimensions (F1 and F2) to encompass all relevant signals based on the 1D spectra.
- Set the number of increments in the indirect dimension (F1) and the number of scans per increment to achieve the desired resolution and signal-to-noise in a reasonable experiment time.
- Acquire the 2D data set.
- Process the data using appropriate window functions, Fourier transformation in both dimensions, and phase and baseline correction.

FT-IR Spectroscopy (KBr Pellet Method)

- Thoroughly grind ~1-2 mg of the solid sample with ~100-200 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar and pestle until a fine, homogeneous powder is obtained.^[12]
- Place a portion of the mixture into a pellet die.
- Apply pressure using a hydraulic press to form a transparent or translucent pellet.
- Record a background spectrum of the empty sample compartment.
- Place the KBr pellet in the sample holder of the FT-IR spectrometer.
- Record the sample spectrum.
- The final spectrum is typically presented in terms of transmittance or absorbance versus wavenumber (cm^{-1}).

Electron Ionization Mass Spectrometry (EI-MS)

- Introduce a small amount of the solid sample into a capillary tube.
- Insert the capillary tube into the direct insertion probe of the mass spectrometer.[\[2\]](#)
- Insert the probe into the ion source.
- Gradually heat the probe to volatilize the sample into the ion source.
- The vaporized molecules are bombarded with a beam of high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- The resulting ions are accelerated and separated by the mass analyzer according to their mass-to-charge ratio (m/z).
- The detector records the abundance of each ion, generating the mass spectrum.

Conclusion: A Unified Structural Hypothesis

The comprehensive analysis of **N-(4-bromophenyl)-3-methoxypropanamide** through a combination of 1D and 2D NMR, FT-IR, and mass spectrometry provides a self-validating and unambiguous structural assignment. The ^1H and ^{13}C NMR data establish the carbon-hydrogen framework, while the COSY, HSQC, and HMBC experiments unequivocally connect the structural fragments. FT-IR spectroscopy confirms the presence of the key functional groups, and mass spectrometry provides the correct molecular weight and a fragmentation pattern consistent with the proposed structure. This multi-faceted approach exemplifies a rigorous and trustworthy methodology for the structural elucidation of novel chemical entities, a critical process in the advancement of drug discovery and development.

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